

An In-Depth Technical Guide to the Physicochemical Properties of 2-Tridecenal Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Tridecenal*

Cat. No.: *B1594614*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the (E) and (Z) isomers of **2-tridecenal**. The information is curated for professionals in research and development, with a focus on data-driven insights and experimental considerations.

Core Physicochemical Properties

The following tables summarize the key quantitative data for the isomers of **2-tridecenal**. Data for the (E)-isomer is more readily available due to its prevalence as the major component in commercial preparations. Information on the pure (Z)-isomer is limited in the current literature.

Table 1: General and Physical Properties of 2-Tridecenal Isomers

Property	(E)-2-Tridecenal	(Z)-2-Tridecenal
CAS Number	7069-41-2 [1]	74962-99-5 (for the corresponding alcohol) [2]
Molecular Formula	$C_{13}H_{24}O$ [1]	$C_{13}H_{24}O$
Molecular Weight	196.33 g/mol [1]	196.33 g/mol
Appearance	Colorless to pale yellow oily liquid [3] [4]	Data not available
Boiling Point	115-118 °C at 10 mmHg [5]	Data not available
Density	0.85 g/mL at 25 °C [5]	Data not available
Refractive Index	$n_{20/D}$ 1.459 [5]	Data not available

Table 2: Solubility and Partitioning of (E)-2-Tridecenal

Property	Value
Water Solubility	Insoluble [3] [4]
Solubility in Organic Solvents	Soluble in alcohol [4]
LogP (Octanol-Water Partition Coefficient)	5.3 [1]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **2-tridecenal** isomers.

Table 3: Spectroscopic Data for (E)-2-Tridecenal

Technique	Key Data Points
1H NMR	Data available through spectral databases. [1]
^{13}C NMR	Data available through spectral databases. [1]
Mass Spectrometry (MS)	Available spectral data can be found in public repositories. [6]

Note: Specific spectral data for the pure (Z)-2-tridecenal isomer is not readily available in the reviewed literature.

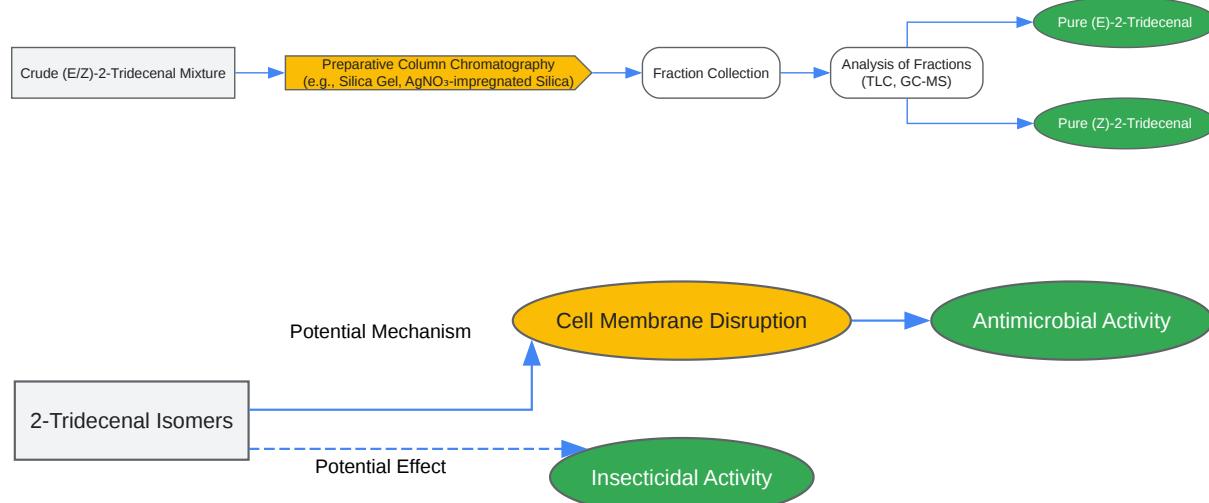
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-tridecenal** isomers are not extensively published. However, based on general organic chemistry principles and related literature, the following methodologies are proposed.

Synthesis of 2-Tridecenal Isomers via Wittig Reaction

The Wittig reaction is a widely used method for the stereoselective synthesis of alkenes from aldehydes and ketones.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Diagram of the Wittig Reaction Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Tridecenal | C13H24O | CID 5283363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (Z)-Tridec-2-en-1-ol | C13H26O | CID 5364998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-tridecenal, 7774-82-5 [thegoodscentscompany.com]
- 4. 2-tridecenal, 7774-82-5 [perflavoryst.com]
- 5. 2-Tridecenal predominantly trans, = 95 , stabilized, FCC, FG 7774-82-5 [sigmaaldrich.com]
- 6. spectrabase.com [spectrabase.com]
- 7. total-synthesis.com [total-synthesis.com]
- 8. people.chem.umass.edu [people.chem.umass.edu]
- 9. web.mnstate.edu [web.mnstate.edu]
- 10. community.wvu.edu [community.wvu.edu]
- 11. Wittig Reaction [organic-chemistry.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of 2-Tridecenal Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594614#physicochemical-properties-of-2-tridecenal-isomers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com